

Solubility of 5-Amino-1-naphthol in water and organic solvents.

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Compound of Interest

Compound Name: 5-Amino-1-naphthol

Cat. No.: B160307

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Solubility Profile of 5-Amino-1-naphthol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **5-Amino-1-naphthol** in water and various organic solvents. Due to the limited availability of precise quantitative data in publicly accessible literature, this document focuses on qualitative solubility information and provides a detailed, adaptable experimental protocol for its quantitative determination.

Qualitative Solubility of 5-Amino-1-naphthol

5-Amino-1-naphthol (CAS: 83-55-6), a naphthalene derivative, exhibits varied solubility depending on the polarity of the solvent. It is generally characterized as being sparingly soluble in water while demonstrating good solubility in several common organic solvents. This behavior is attributed to the presence of both a polar amino (-NH₂) and a hydroxyl (-OH) group, as well as a large nonpolar naphthalene ring system.

A summary of the qualitative solubility is presented in the table below.

Solvent	Type	Qualitative Solubility
Water	Protic, Polar	Sparingly soluble, Practically insoluble[1][2][3][4]
Dimethyl Sulfoxide (DMSO)	Aprotic, Polar	Soluble (Slightly)[5][6][7][8]
Methanol	Protic, Polar	Soluble (Slightly)[5][6][7][8]
Ethanol	Protic, Polar	Soluble[1][2][3][4]
Acetone	Aprotic, Polar	Soluble[1][2][3][4][9][10]
Chloroform	Nonpolar	Soluble[9][10]
Dichloromethane	Nonpolar	Soluble[9][10]
Ethyl Acetate	Aprotic, Polar	Soluble[9][10]

Experimental Protocol for Quantitative Solubility Determination

The following protocol is based on the widely accepted shake-flask method, a standard for determining the thermodynamic solubility of a compound.[5][6] This method is also consistent with the principles outlined in the OECD Guideline for Testing of Chemicals, Test No. 105, for substances with solubility above 10^{-2} g/L.[1][9]

Materials and Equipment

- Compound: **5-Amino-1-naphthol** (purity >98%)
- Solvents: Deionized water, and selected organic solvents (e.g., DMSO, methanol, ethanol, acetone) of analytical grade.
- Equipment:
 - Analytical balance
 - Vials with screw caps

- Constant temperature orbital shaker or rotator
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE or PVDF)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer.

Procedure

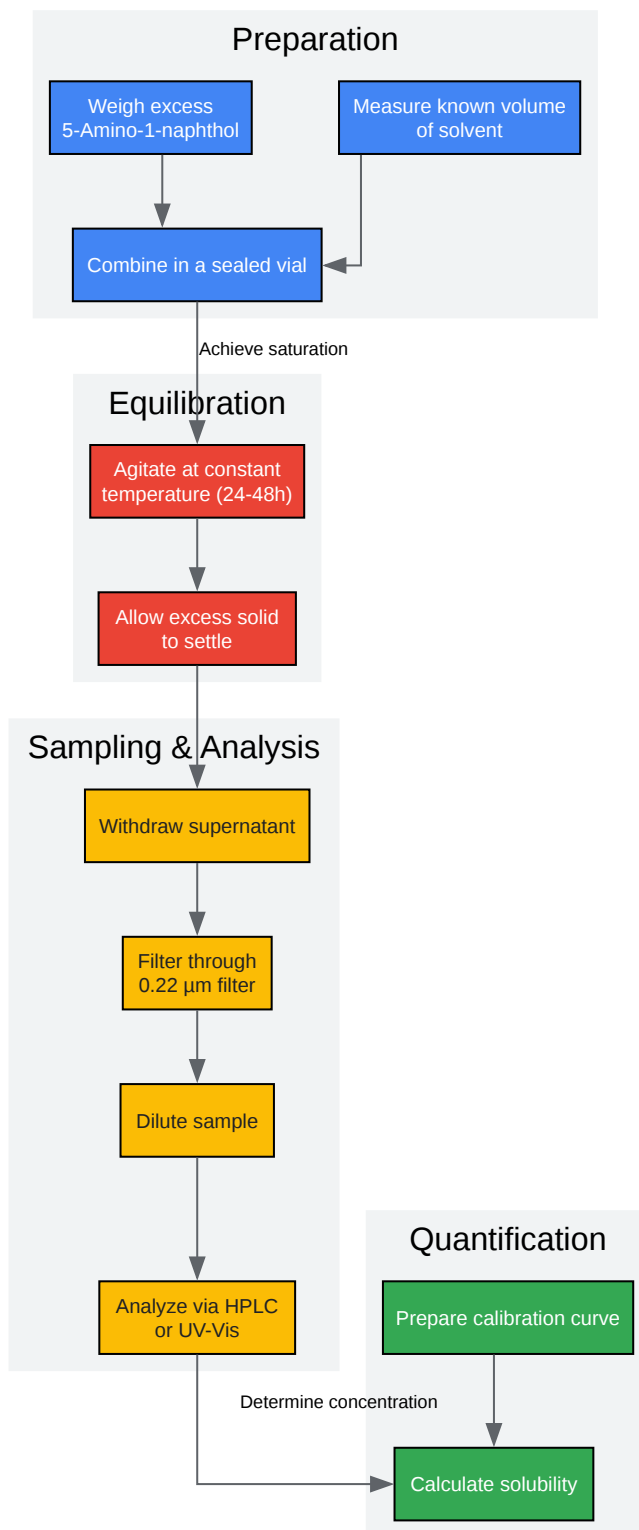
- Preparation of Saturated Solution:
 - Add an excess amount of **5-Amino-1-naphthol** to a vial containing a known volume of the chosen solvent. The excess solid should be clearly visible.
 - Seal the vials tightly to prevent solvent evaporation.
 - Place the vials in a constant temperature shaker set to a specific temperature (e.g., 25 $^{\circ}\text{C}$).
 - Agitate the vials for a sufficient period to ensure equilibrium is reached (e.g., 24-48 hours). A preliminary test can determine the optimal equilibration time.[9]
- Sample Collection and Preparation:
 - After the equilibration period, allow the vials to stand undisturbed for a short time to let the excess solid settle.
 - Carefully withdraw a known volume of the supernatant using a pipette.
 - Filter the supernatant through a syringe filter to remove any undissolved particles. This step is crucial to avoid overestimation of solubility.
 - Dilute the filtered solution with the same solvent to a concentration that falls within the linear range of the analytical method.

- Quantification:
 - Analyze the diluted samples using a pre-validated HPLC or UV-Vis spectrophotometry method.
 - Prepare a calibration curve using standard solutions of **5-Amino-1-naphthol** of known concentrations.
 - Determine the concentration of **5-Amino-1-naphthol** in the diluted samples by comparing their analytical response to the calibration curve.
- Calculation:
 - Calculate the solubility of **5-Amino-1-naphthol** in the solvent using the following formula:
$$\text{Solubility (g/L)} = \text{Concentration from analysis (g/L)} \times \text{Dilution factor}$$

Logical Workflow for Solubility Determination

The following diagram illustrates the logical workflow for the experimental determination of the solubility of **5-Amino-1-naphthol**.

Workflow for Experimental Solubility Determination

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Caption: Workflow for the experimental determination of solubility.

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